

A Technical Guide to the Molecular Weight of 9-Nitroanthracene-D9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Nitroanthracene-D9

Cat. No.: B1472660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the molecular weight of **9-Nitroanthracene-D9**, a deuterated analog of 9-Nitroanthracene. This document is intended to serve as a key resource, presenting essential data, experimental methodologies, and logical relationships in a clear and accessible format for researchers and professionals in the fields of chemistry and drug development.

Core Data Presentation

The following table summarizes the key quantitative data for **9-Nitroanthracene-D9** and its non-deuterated counterpart, 9-Nitroanthracene. This allows for a direct comparison of their fundamental molecular properties.

Property	9-Nitroanthracene-D9	9-Nitroanthracene
Molecular Formula	C ₁₄ D ₉ NO ₂	C ₁₄ H ₉ NO ₂ [1] [2] [3]
Molecular Weight	232.28 g/mol [4]	223.23 g/mol [1]
CAS Number	220381-38-4	602-60-8

Experimental Protocol: Molecular Weight Determination via Mass Spectrometry

The determination of the precise molecular weight of **9-Nitroanthracene-D9** is critical for its characterization and use in research. Mass spectrometry is the definitive method for this purpose.

Objective: To experimentally verify the molecular weight of **9-Nitroanthracene-D9**.

Methodology: High-Resolution Mass Spectrometry (HRMS)

Instrumentation: An Orbitrap or Time-of-Flight (TOF) mass spectrometer is recommended for its high mass accuracy and resolution.

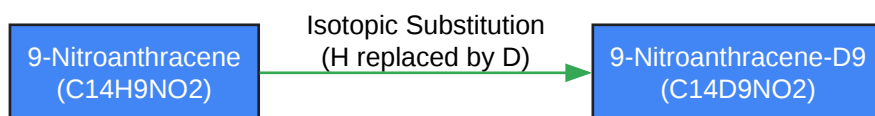
Procedure:

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **9-Nitroanthracene-D9**.
 - Dissolve the sample in a suitable solvent (e.g., acetonitrile or dichloromethane) to a final concentration of 100 µg/mL.
 - The sample is then introduced into the mass spectrometer, typically via direct infusion or through a liquid chromatography (LC) system.
- Ionization:
 - Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) can be employed. ESI is generally preferred for its soft ionization, which minimizes fragmentation and preserves the molecular ion.
- Mass Analysis:
 - The mass analyzer is calibrated using a standard of known masses to ensure high accuracy.
 - The instrument is set to acquire data in positive or negative ion mode, depending on which provides a more stable and abundant molecular ion.

- The full scan mass spectrum is acquired over a relevant m/z (mass-to-charge ratio) range that includes the expected molecular weight of **9-Nitroanthracene-D9**.
- Data Analysis:
 - The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion ($[M]^+$ or $[M]^-$) or a common adduct (e.g., $[M+H]^+$, $[M+Na]^+$).
 - The monoisotopic mass of this peak is determined and compared to the theoretical exact mass of **9-Nitroanthracene-D9** (232.1198 Da). The experimentally determined mass should be within a few parts per million (ppm) of the theoretical value.

Logical and Structural Relationships

The following diagram illustrates the fundamental relationship between 9-Nitroanthracene and its deuterated isotopologue, **9-Nitroanthracene-D9**.



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Relationship between 9-Nitroanthracene and its deuterated form.

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References

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- To cite this document: BenchChem. [A Technical Guide to the Molecular Weight of 9-Nitroanthracene-D9]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1472660#9-nitroanthracene-d9-molecular-weight\]](https://www.benchchem.com/product/b1472660#9-nitroanthracene-d9-molecular-weight)

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